

In-Depth Technical Guide: Properties and Characterization of CAS Number 61617-00-3

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Compound of Interest

Compound Name: Vanox ZMTI

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An Essential Antioxidant for Material Science and Beyond

Introduction

CAS number 61617-00-3, chemically known as Zinc bis(4-methyl-1H-benzimidazole-2-thiolate), is a coordination compound with significant industrial applications, primarily as a non-staining antioxidant in the rubber industry.^{[1][2]} It is also referred to by various synonyms, including 4, (5)-Methyl Mercapto Benzimidazole Zinc Salt, Zinc 2-mercaptotoluimidazole, and trade names such as **Vanox ZMTI** and **Vulkanox ZMB 2**.^{[1][3][4]} This technical guide provides a comprehensive overview of the properties, characterization, and potential mechanisms of action of this compound, tailored for researchers, scientists, and professionals in drug development and material science.

Chemical and Physical Properties

Zinc bis(4-methyl-1H-benzimidazole-2-thiolate) is a stable coordination complex formed between zinc (II) ions and two 4-methyl-1H-benzimidazole-2-thiolate ligands. The presence of the benzimidazole moiety, a well-known pharmacophore, coupled with the essential trace element zinc, imparts unique chemical and biological characteristics to the molecule.^[1]

Structure and Identification

The molecular structure of CAS 61617-00-3 consists of a central zinc atom coordinated with the sulfur and nitrogen atoms of two methyl-mercaptobenzimidazole ligands.

Table 1: Chemical Identification of CAS 61617-00-3

Identifier	Value
CAS Number	61617-00-3 [1] [5]
IUPAC Name	zinc bis(4-methyl-1H-benzimidazole-2-thiolate) [4]
Molecular Formula	C16H14N4S2Zn [2] [4]
Molecular Weight	391.83 g/mol [6]
InChI	InChI=1S/2C8H8N2S.Zn/c21-5-3-2-4-6-7(5)10-8(11)9-6;/h22-4H,1H3,(H2,9,10,11);/q;;+2/p-2 [7]
InChIKey	GHPJYLIEFFVDGR-UHFFFAOYSA-L [7]
SMILES	CC1=C2C(=CC=C1)NC(=N2)[S-].CC1=C2C(=CC=C1)NC(=N2)[S-].[Zn+2] [4]

Physicochemical Properties

The compound is typically a white to pale yellow or cream-colored powder.[\[2\]](#)[\[8\]](#) It is characterized by its high melting point and low solubility in water.

Table 2: Physicochemical Properties of CAS 61617-00-3

Property	Value
Appearance	White to pale yellow/cream powder [2] [8]
Melting Point	≥ 270 °C [2]
Solubility	Insoluble in water, soluble in ethanol. [2]
Water Solubility	32 mg/L at 20 °C [6]
LogP	0.4 at 25 °C [7]

Characterization and Analysis

A comprehensive characterization of CAS 61617-00-3 involves various spectroscopic and analytical techniques to confirm its identity, purity, and structural integrity. While specific experimental data for this compound is not readily available in public literature, this section outlines the standard methodologies employed for the characterization of similar metal-benzimidazole complexes.

Spectroscopic Analysis

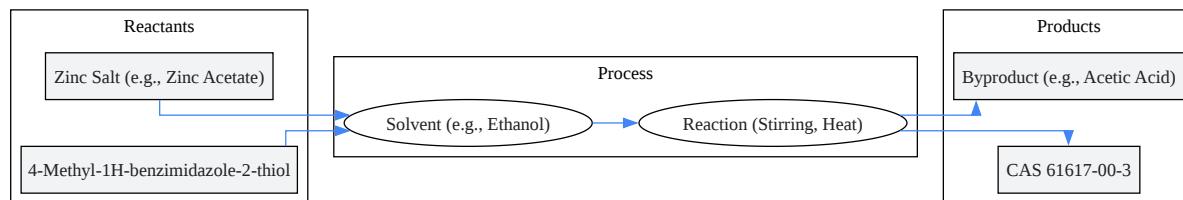
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR: Provides information on the proton environment in the molecule. Expected signals would correspond to the aromatic protons of the benzimidazole ring and the methyl group protons.
 - ^{13}C NMR: Reveals the carbon skeleton of the compound. Resonances for the aromatic carbons, the methyl carbon, and the thione carbon would be anticipated.
- Fourier-Transform Infrared (FT-IR) Spectroscopy: This technique is used to identify the functional groups present in the molecule. Characteristic vibrational bands would be expected for N-H, C-H (aromatic and aliphatic), C=N, and C=S stretching, as well as the Zn-N and Zn-S coordination bonds.^{[9][10]}
- Mass Spectrometry (MS): Mass spectrometry is employed to determine the molecular weight and fragmentation pattern of the compound, confirming its molecular formula.

Thermal Analysis

- Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC): These techniques are used to evaluate the thermal stability of the compound. TGA measures the change in mass as a function of temperature, indicating decomposition points, while DSC detects heat flow changes associated with phase transitions like melting and decomposition.

Synthesis Methodology

Although a detailed, step-by-step synthesis protocol for CAS 61617-00-3 is not widely published, a general synthetic approach for zinc-benzimidazole complexes involves the reaction of a benzimidazole derivative with a suitable zinc salt in an appropriate solvent.



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Caption: Generalized synthesis workflow for CAS 61617-00-3.

Antioxidant Properties and Mechanism of Action

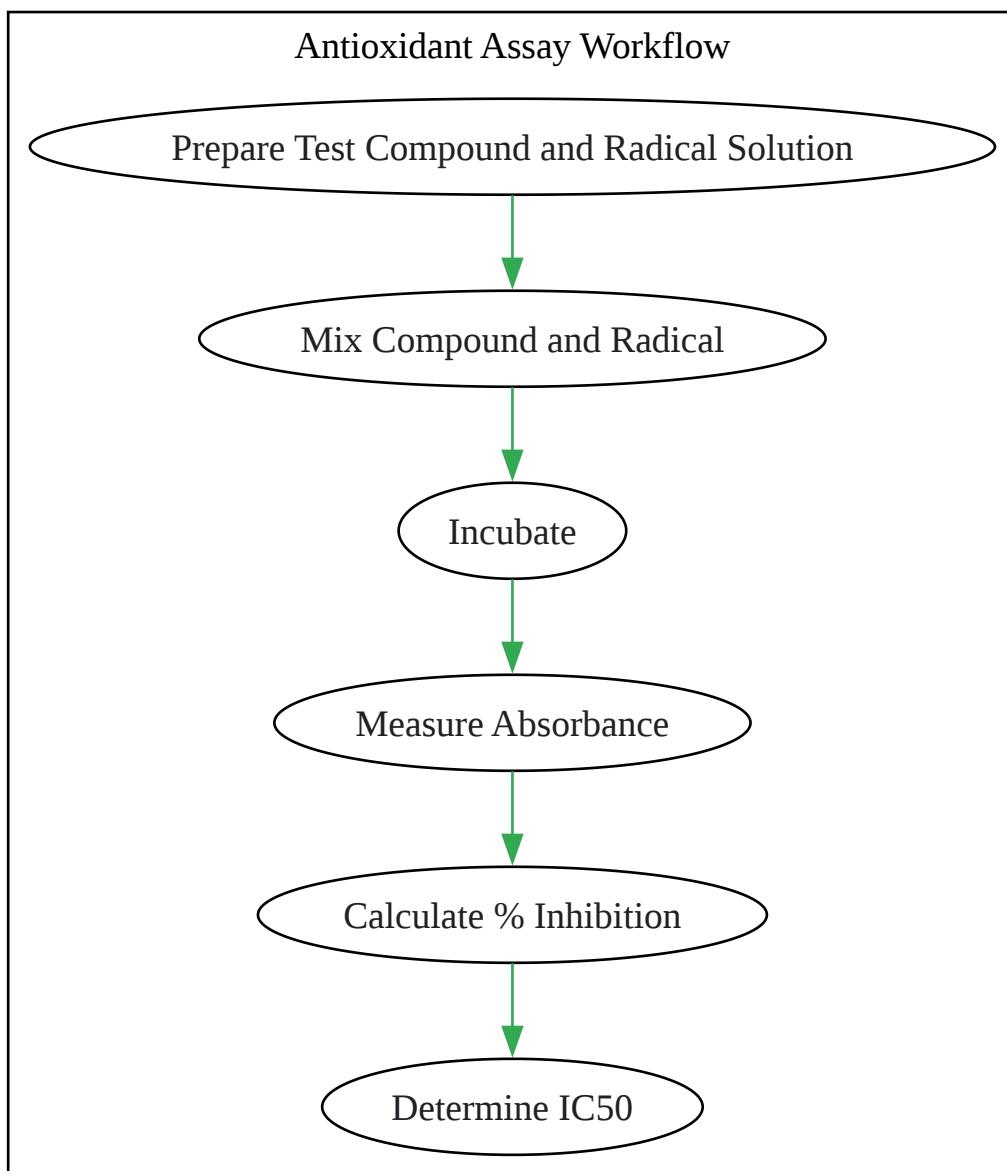
The primary application of CAS 61617-00-3 is as an antioxidant, particularly in rubber formulations where it prevents degradation caused by heat and oxidation.^[3] Its antioxidant activity is attributed to the synergistic effects of the benzimidazole moiety and the central zinc ion.

In Vitro Antioxidant Activity Assessment

The antioxidant potential of benzimidazole derivatives is commonly evaluated using several in vitro assays that measure their ability to scavenge free radicals.

- DPPH (2,2-diphenyl-1-picrylhydrazyl) Radical Scavenging Assay:
 - Prepare a stock solution of the test compound in a suitable solvent (e.g., ethanol).
 - Prepare a fresh solution of DPPH in ethanol.
 - In a 96-well plate, add various concentrations of the test compound to the DPPH solution.
 - Incubate the plate in the dark at room temperature for 30 minutes.
 - Measure the absorbance at 517 nm.

- Calculate the percentage of radical scavenging activity.
- ABTS (2,2'-azino-bis(3-ethylbenzothiazoline-6-sulfonic acid)) Radical Cation Scavenging Assay:
 - Generate the ABTS radical cation (ABTS•+) by reacting ABTS with potassium persulfate.
 - Dilute the ABTS•+ solution with a buffer (e.g., phosphate buffer, pH 7.4) to a specific absorbance.
 - Add different concentrations of the test compound to the diluted ABTS•+ solution.
 - After a set incubation time, measure the absorbance at 734 nm.
 - Determine the percentage of inhibition of the ABTS•+ radical.[\[11\]](#)



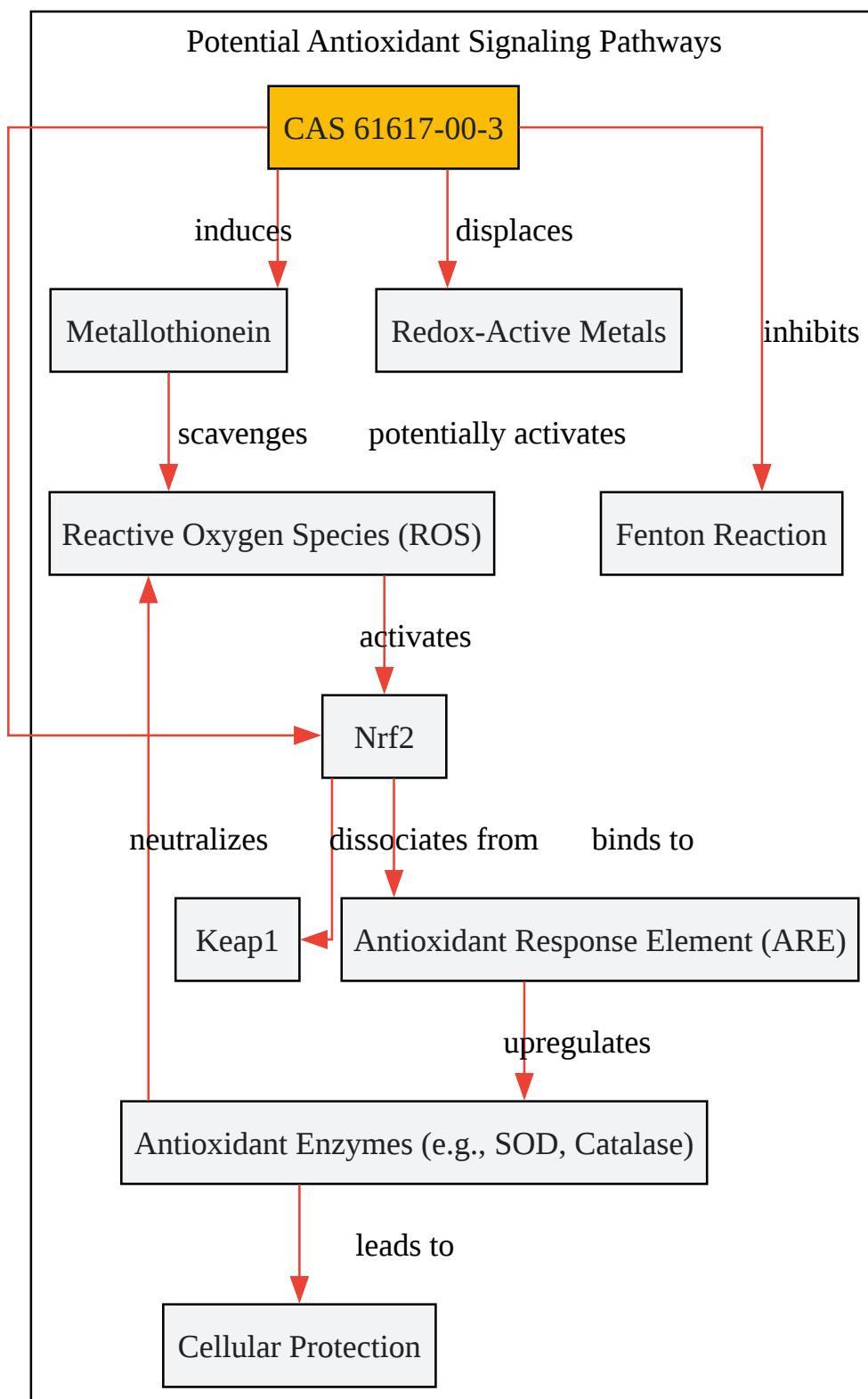
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Caption: General workflow for in vitro antioxidant assays.

Potential Signaling Pathways in Antioxidant Action

While specific studies on the signaling pathways modulated by CAS 61617-00-3 are lacking, the antioxidant effects of zinc and benzimidazole derivatives are known to involve several cellular mechanisms.

- **Role of Zinc in Oxidative Stress:** Zinc is a crucial cofactor for the antioxidant enzyme copper/zinc-superoxide dismutase (Cu/Zn-SOD), which catalyzes the dismutation of superoxide radicals.[12][13] Zinc also induces the expression of metallothioneins, which are cysteine-rich proteins that can scavenge reactive oxygen species (ROS).[13][14] Furthermore, zinc can compete with redox-active metals like iron and copper for binding sites on macromolecules, thereby preventing the generation of hydroxyl radicals via the Fenton reaction.[12]
- **Nrf2 Signaling Pathway:** The transcription factor Nrf2 (Nuclear factor erythroid 2-related factor 2) is a master regulator of the cellular antioxidant response.[14] Upon activation by oxidative stress, Nrf2 translocates to the nucleus and binds to the Antioxidant Response Element (ARE), leading to the transcription of various antioxidant and detoxification enzymes. Zinc has been shown to up-regulate Nrf2 activity.[14]



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Caption: Potential antioxidant signaling pathways involving zinc complexes.

Applications

The primary and well-documented application of CAS 61617-00-3 is as a non-staining antioxidant in the rubber industry.^{[1][2]} It is used in the manufacturing of various rubber products to enhance their durability and resistance to thermal and oxidative degradation. Its non-staining nature makes it particularly suitable for light-colored and transparent rubber goods.^[2] There is also mention of its use in the preparation of impact-resistant interpenetrating network anticorrosive coatings.^{[7][15]}

Conclusion

CAS number 61617-00-3, or Zinc bis(4-methyl-1H-benzimidazole-2-thiolate), is a compound of significant industrial importance, primarily valued for its antioxidant properties. While its macroscopic properties and applications are well-established, a deeper understanding of its specific molecular interactions and the detailed mechanisms underlying its antioxidant activity requires further investigation. The experimental protocols and potential signaling pathways outlined in this guide provide a framework for researchers and scientists to further explore the characteristics and applications of this versatile molecule. The continued study of such compounds is crucial for the development of advanced materials and potentially new therapeutic agents.

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